

Technical Guide: Physical Properties of 2,4-Dibromo-5-methoxyphenol

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Compound of Interest

Compound Name: 2,4-Dibromo-5-methoxyphenol

Cat. No.: B15290232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available physical properties of **2,4-Dibromo-5-methoxyphenol**. Due to the compound's specialized nature, comprehensive experimental data on its physical characteristics is not readily available in public databases. This guide furnishes the known information and presents standardized experimental protocols for the determination of key physical properties, which can be applied to this and other novel compounds.

Core Physical Properties

A thorough search of chemical databases for the physical properties of **2,4-Dibromo-5-methoxyphenol** (CAS No. 66693-87-6) did not yield experimentally determined values for its melting point, boiling point, or solubility. The molecular formula for this compound is $C_7H_6Br_2O_2$.

Data Presentation

Property	Value	Source
Molecular Formula	C ₇ H ₆ Br ₂ O ₂	-
Molecular Weight	281.93 g/mol	Calculated
CAS Number	66693-87-6	[1]
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Experimental Protocols

For researchers synthesizing or working with **2,4-Dibromo-5-methoxyphenol**, the following are detailed, generalized protocols for determining its fundamental physical properties.

Melting Point Determination

The melting point is a critical indicator of purity for a solid compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **2,4-Dibromo-5-methoxyphenol** is completely dry.
- If the sample consists of large crystals, gently grind a small amount to a fine powder using a mortar and pestle.

- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- For an unknown compound, a preliminary rapid heating (10-20 °C/min) can be performed to determine an approximate melting range.
- For an accurate measurement, start heating at a rate of approximately 10°C per minute until the temperature is about 15-20°C below the expected melting point. Then, reduce the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has liquefied (the end of the melting range).
- A sharp melting range (0.5-2°C) is indicative of a pure compound.

Boiling Point Determination

For liquid compounds, the boiling point is a key physical constant. If **2,4-Dibromo-5-methoxyphenol** is synthesized as a liquid or can be melted without decomposition, its boiling point can be determined.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Beaker

Procedure:

- Place a small amount (0.5-1 mL) of the liquid sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the liquid in the test tube.
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath. The heat should be applied slowly and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Solubility Determination

Understanding the solubility of a compound is crucial for its application in various experimental and developmental contexts.

Apparatus:

- Small test tubes
- Vortex mixer (optional)
- Graduated pipettes
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane)

Procedure:

- Place a small, accurately weighed amount of **2,4-Dibromo-5-methoxyphenol** (e.g., 1-5 mg) into a series of small test tubes.

- To each tube, add a measured volume (e.g., 0.5 mL) of a different solvent.
- Agitate the tubes vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- Allow the tubes to stand and observe if the solid has completely dissolved.
- If the compound dissolves, it is considered soluble in that solvent at that concentration. If not, it is classified as sparingly soluble or insoluble.
- For a more quantitative assessment, gradually add more solute to a known volume of solvent until saturation is reached, or conversely, add more solvent to a known mass of solute until it fully dissolves. This will allow for the calculation of solubility in terms of mg/mL or mol/L.

Mandatory Visualization

The following diagram illustrates a logical workflow for the physical characterization of a newly synthesized chemical compound like **2,4-Dibromo-5-methoxyphenol**.



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Workflow for Physical Characterization

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References

- 1. 2,4-dibromo-5-methoxyphenol | CAS#:66693-87-6 | Chemsrcc [chemsrc.com]
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